

# **Application Notes and Protocols for Implementing AAPM TG-263 in Research**

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals in radiation oncology.

#### Introduction

The American Association of Physicists in Medicine (AAPM) Task Group 263 (TG-263) established a comprehensive set of guidelines to standardize nomenclature in radiation oncology.[1][2][3] This standardization addresses inconsistencies in the naming of anatomical structures (targets and organs-at-risk), and dose-volume histogram (DVH) metrics, which have historically been a significant barrier to pooling and analyzing data from multiple institutions.[4] [5] For researchers, consistent nomenclature is a critical precursor for enhancing data quality, ensuring the reproducibility of studies, and enabling large-scale data aggregation for clinical trials, outcomes research, and big data analytics. Adherence to TG-263 facilitates the development of automated data extraction tools and quality assurance scripts, thereby improving workflow efficiency and safety in research and clinical practice.

These application notes provide a practical guide for implementing TG-263 standards within research protocols, from study design to data analysis.

### Part 1: Core Recommendations of TG-263

Implementing TG-263 requires understanding its primary components: standardized naming for structures (targets and normal tissues) and a consistent format for describing dosimetric data.

### 1.1: Standardized Structure Nomenclature



TG-263 provides a master spreadsheet of over 700 structures with approved, standardized names. The goal is to eliminate ambiguity from clinician-specific or institution-specific naming conventions (e.g., "Cord" vs. "SpinalCord").

Key Principles for Non-Target Structures:

- Character Limit: All structure names are limited to 16 characters or fewer to ensure compatibility with various treatment planning systems.
- No Special Characters: Avoid special characters (e.g., @, #, %) that may be incompatible with certain software.
- Pascal Case: Use "PascalCase" for compound terms (e.g., "SpinalCord" instead of "spinal cord" or "Spinal Cord").
- Laterality: Use suffixes L and R for left and right paired organs, respectively.

Key Principles for Target Volumes: TG-263 acknowledges the complexity of target naming and provides a structured, yet flexible, framework. A compliant target name is built from a series of components in a specific order.

| Component         | Description   | Example         |
|-------------------|---|-----------------|
| Target Type       | The primary volume definition (e.g., GTV, CTV, PTV).              | PTV             |
| Target Descriptor | A descriptor for the target, such as the anatomical site or type. | PTVprostate     |
| Dose Information  | The prescription dose level, typically in cGy.                    | PTVprostate7000 |
| Laterality        | Suffix for left (_L), right (_R), or bilateral (_B).              | PTVnodes_L      |
| Qualifiers        | Additional information, such as treatment phase or technique.     | PTVboostVMAT    |



## **Part 2: Implementation Protocols for Research**

Integrating TG-263 into a research workflow requires proactive steps during the design, execution, and analysis phases of a study.

# Protocol 1: Integrating TG-263 into a New Research Protocol Document

This protocol outlines how to embed TG-263 compliance into the foundational document of a clinical trial or research study.

#### Methodology:

- Define Structure Sets: In the "Radiation Therapy" or "Treatment Planning" section of the protocol, explicitly state that all contoured structures must adhere to AAPM TG-263 nomenclature.
- Create a Protocol-Specific Structure Table: Append a table to the protocol document listing every anticipated target volume and organ-at-risk (OAR) for the study. For each structure, provide the exact TG-263 compliant name.
- Specify DVH Metric Reporting: In the "Data Analysis" section, define the exact TG-263
  format for all DVH metrics that will be collected and analyzed. For example, specify
  V20Gy[%] for the percentage volume receiving 20 Gy, not "V20" or "Vol20Gy".
- Mandate Compliance in Data Submission: Clearly state that data submitted from
  participating institutions will be checked for TG-263 compliance and that non-compliant
  datasets will be returned for correction.

# Protocol 2: Workflow for Retrospective Data Standardization

For retrospective studies or to prepare existing datasets for big data analysis, this protocol provides a method to map legacy structure names to the TG-263 standard.

#### Methodology:



- Extract Existing Names: Export a comprehensive list of all unique structure names from the existing dataset.
- Manual Mapping: A team of clinicians and physicists should review the list and map each legacy name to its corresponding TG-263 name. This step is crucial for resolving ambiguities (e.g., does "cord" refer to the true cord or a planning structure like "cord+3mm"?).
- Develop a Synonym Dictionary: Create a digital dictionary or lookup table (e.g., in CSV or JSON format) where each key is a legacy name and the value is the correct TG-263 name.
- Automated Relabeling: Use a script to iterate through the dataset, replacing each legacy structure name with its standardized counterpart from the synonym dictionary.
- Quality Assurance: A random sample of relabeled plans should be manually reviewed to validate the accuracy of the automated process.

### Part 3: Quantitative Data and Standardized Tables

The core "quantitative data" of TG-263 is the nomenclature itself. The following tables provide examples of standardized names for common structures and DVH metrics, which should be used in research protocols and data collection forms.

## Table 1: Example of TG-263 Standardized Structure Names



| Common Ambiguous<br>Name | TG-263 Compliant Name | Notes                              |
|--------------------------|-----------------------|------------------------------------|
| Brainstem, BS            | Brainstem             | Use official name.                 |
| Left Parotid             | Parotid_L             | Suffix for laterality.             |
| Cord                     | SpinalCord            | Avoid abbreviations.               |
| PTV 50.4 Gy              | PTV5040               | Dose in cGy, no decimals or units. |
| Bladder                  | Bladder               | _                                  |
| Rectum                   | Rectum                | _                                  |
| Heart                    | Heart                 |                                    |
| Left Lung                | Lung_L                | Suffix for laterality.             |
| Right Lung               | Lung_R                | Suffix for laterality.             |
| Lungs                    | Lungs_B               | Suffix for bilateral.              |

## Table 2: Example of TG-263 Standardized DVH Metric

**Nomenclature** 

| Metric Description                       | Incorrect/Ambiguous<br>Format | TG-263 Compliant Format |
|--|-------------------------------|-------------------------|
| Mean Dose to the Heart                   | Heart Mean, Dmean             | Dmean[Gy]               |
| Max Dose to the Spinal Cord              | Cord Max, Dmax                | Dmax[Gy]                |
| Volume of Left Parotid receiving 20 Gy   | V20                           | V20Gy[cc]               |
| Percent Volume of Rectum receiving 50 Gy | V50%                          | V50Gy[%]                |
| Dose to 95% of the PTV volume            | D95                           | D95%[Gy]                |
| Dose to 2cc of the Brainstem             | D2cc                          | D2cc[Gy]                |

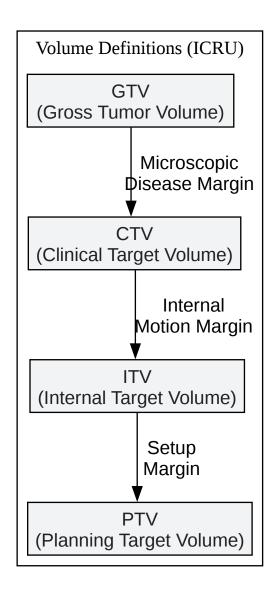




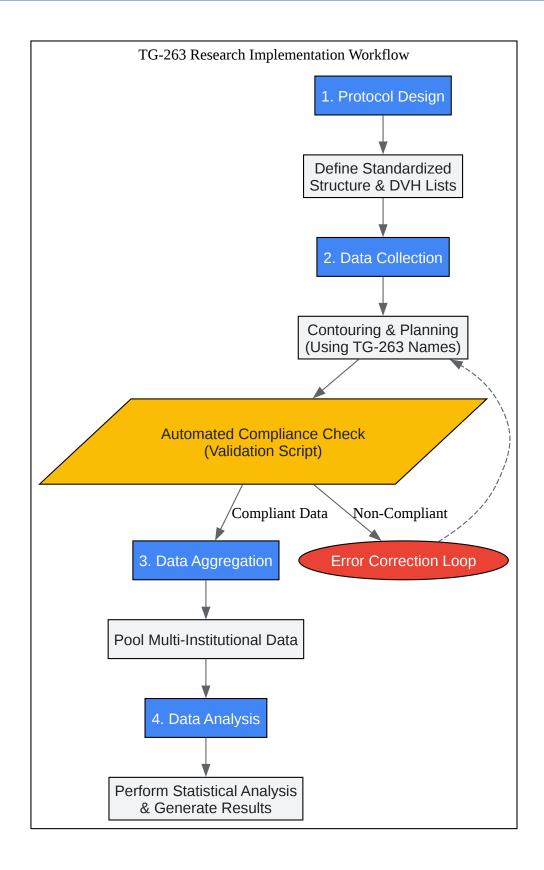
## Part 4: Visualizing TG-263 Concepts and Workflows

Diagrams are essential for clarifying the relationships and processes involved in implementing TG-263.

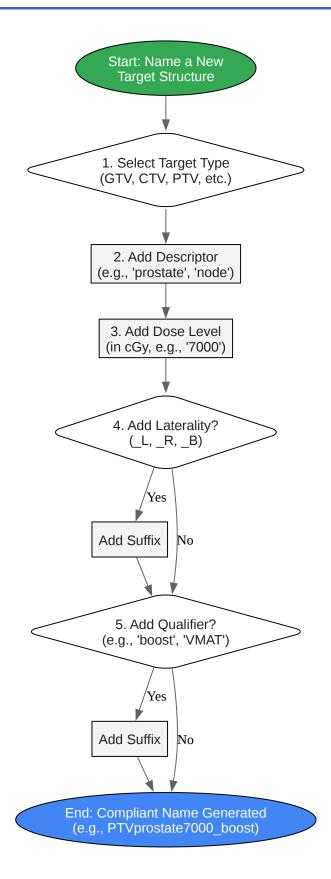












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